

Aldehyde group reactions of Pent-4-ynal

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Compound of Interest

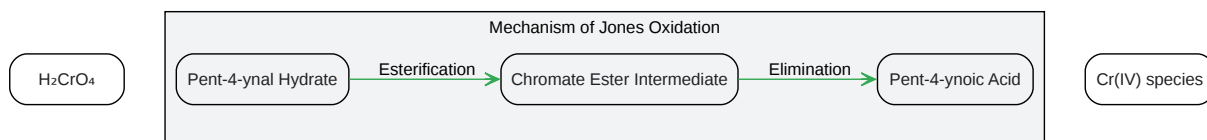
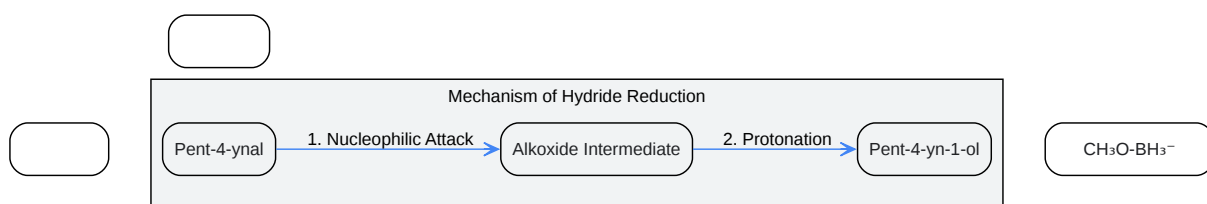
Compound Name: Pent-4-ynal

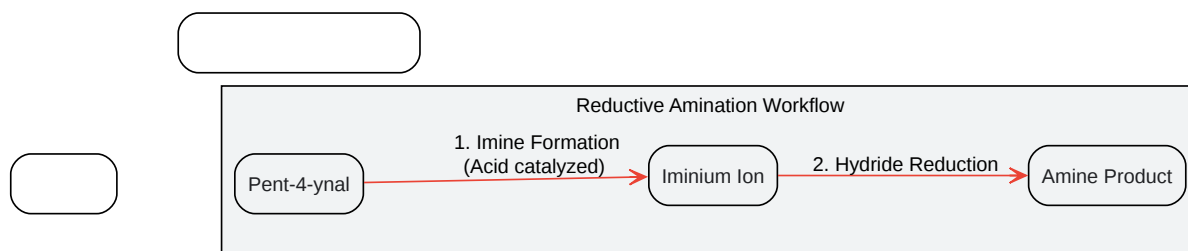
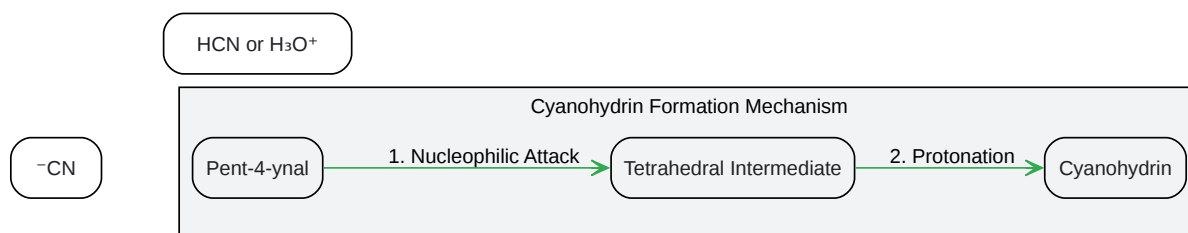
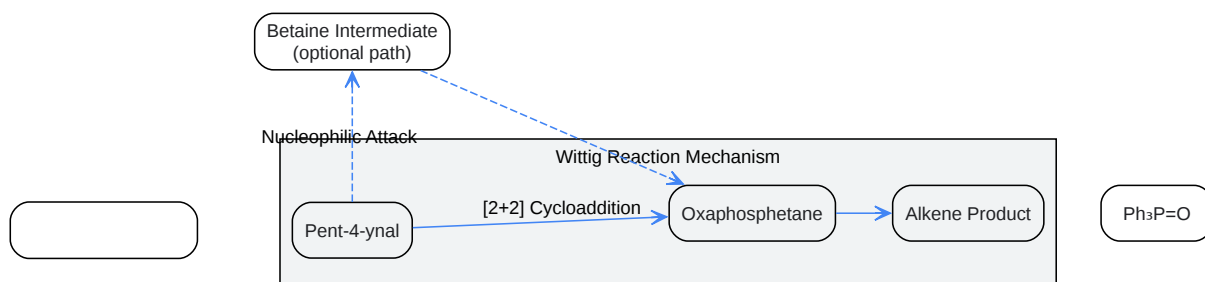
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Reduction to Primary Alcohol

The reduction of the aldehyde group in **Pent-4-ynal** to a primary alcohol, Pent-4-yn-1-ol, is a fundamental transformation. This is typically achieved with high chemoselectivity using hydride reducing agents, which selectively attack the carbonyl group without affecting the alkyne. Sodium borohydride (NaBH_4) is a mild and common reagent for this purpose, offering excellent yields and operational simplicity.[2][3] More powerful reagents like lithium aluminum hydride (LiAlH_4) can also be used but require stricter anhydrous conditions.[3]






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- 3. Reduction of a Ketone by Sodium Tetrahydridoborate &  A Comprehensive Experiment of Common Laboratory Techniques for Organic Chemistry Reaction [article.sapub.org]
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